

Navigating the Safety Profile of 3,3-Dimethoxypentane: A Technical Guide

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Compound of Interest

Compound Name: 3,3-Dimethoxypentane

Cat. No.: B1624265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known hazards and safety precautions for **3,3-dimethoxypentane** (CAS No. 25636-49-1). Due to the limited availability of specific experimental safety data for this compound, this document emphasizes established GHS classifications and outlines standard experimental protocols that should be referenced for a thorough safety assessment. All professionals handling this substance are urged to apply rigorous safety standards and conduct a comprehensive risk assessment before use.

Physicochemical and Hazard Identification

3,3-Dimethoxypentane is a clear, colorless liquid.^[1] While it is utilized as a solvent and in the manufacturing of fragrances and flavors, it possesses significant hazards that necessitate careful handling.^[1]

Table 1: Physical and Chemical Properties of **3,3-Dimethoxypentane**

Property	Value	Source
CAS Number	25636-49-1	[2][3][4]
Molecular Formula	C7H16O2	[1][2][3]
Molecular Weight	132.20 g/mol	[4][5]
Boiling Point	59 °C @ 63 Torr	[2][3]
Density	0.863 g/cm³ @ 25 °C	[2][3]
Flash Point	Data not available	[1]

Table 2: GHS Hazard Classification for **3,3-Dimethoxypentane**

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	2	H225: Highly flammable liquid and vapor	[4][5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[4][5]
Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[4][5]

Toxicological Profile

Specific quantitative toxicological data for **3,3-dimethoxypentane**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not readily available in public databases.[6][7] The GHS classification indicates that the substance is harmful, warranting extreme caution.

Table 3: Summary of Toxicological Hazards

Endpoint	Classification/Effect	Note
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Based on H302 statement from some suppliers. [8]
Acute Dermal Toxicity	Causes skin irritation	Based on GHS classification. [4] [5]
Acute Inhalation Toxicity	May cause respiratory irritation	Based on GHS classification. [4] [5]
Eye Irritation	Causes serious eye irritation	Based on GHS classification. [4] [5]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	Data not available	No information found in reviewed sources.

Safety Precautions and Handling

Based on the known hazards, the following safety precautions are mandatory when handling **3,3-dimethoxypentane**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Use explosion-proof electrical and lighting equipment.[\[9\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[10\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[7\]](#)

- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[7]

Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.[9][10]
- Ground and bond containers during transfer to prevent static discharge.[7][9]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[7][9]
- Avoid contact with strong oxidizing agents.[7]

Emergency Procedures

First-Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a straight stream of water, as it may spread the fire.[7]

- Specific Hazards: The vapor is heavier than air and can travel to a source of ignition and flash back.^[7] Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[7]

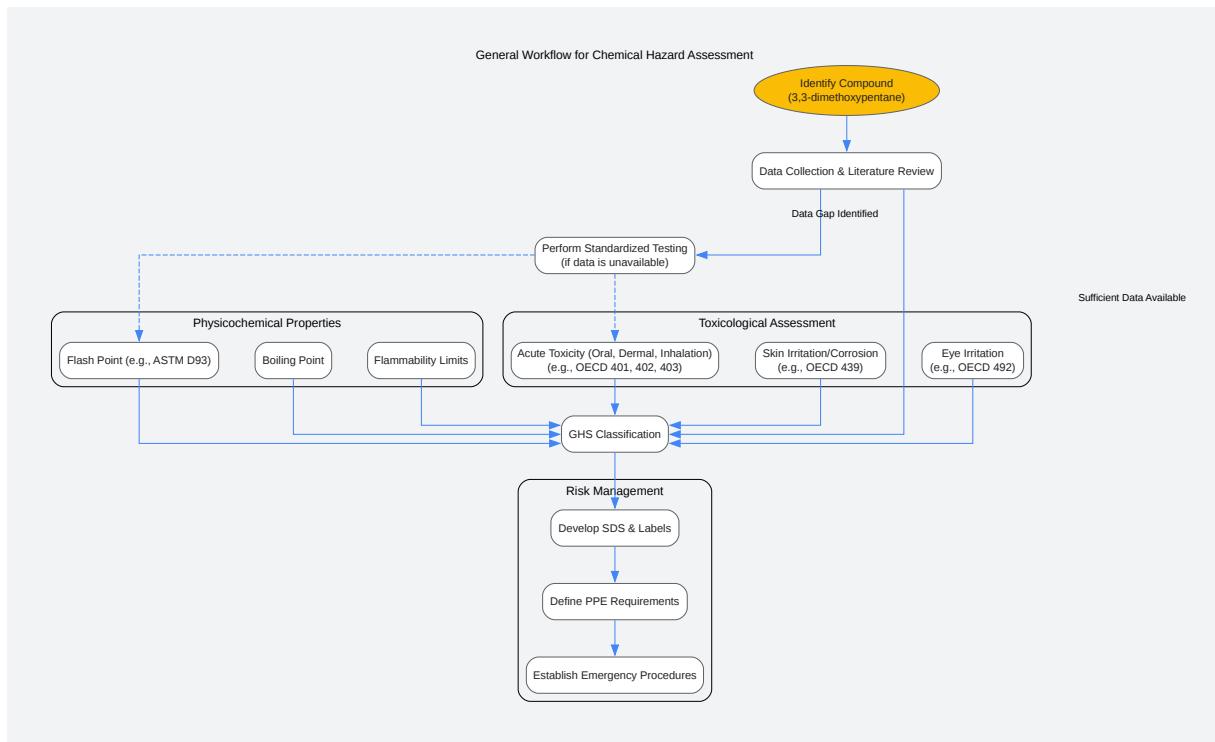
Spill and Leak Procedures:

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.^[7]

Experimental Protocols for Safety Assessment

Specific experimental protocols for determining the safety profile of **3,3-dimethoxypentane** are not publicly documented. However, standardized test guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) and ASTM International are the internationally accepted methods for such assessments.^{[2][5][13]} Researchers seeking to generate safety data for this compound should refer to the following standard methods.

Diagram 1: General Workflow for Chemical Hazard Assessment



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